

Downstream Targets of PKI 14-22 Amide, Myristoylated: A Technical Guide

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Compound of Interest

Compound Name: PKI 14-22 amide, myristoylated

Cat. No.: B15604380

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Introduction

PKI 14-22 amide, myristoylated, is a highly selective and cell-permeable competitive inhibitor of cAMP-dependent Protein Kinase A (PKA).^{[1][2]} It is a synthetic peptide derived from the heat-stable protein kinase inhibitor (PKI).^[3] The addition of a myristoyl group significantly enhances its permeability across cell membranes and the blood-brain barrier, making it a valuable tool for in vitro and in vivo studies.^{[1][2]} This technical guide provides a comprehensive overview of the downstream targets affected by PKI 14-22 amide, myristoylated, supported by quantitative data, detailed experimental protocols, and signaling pathway visualizations.

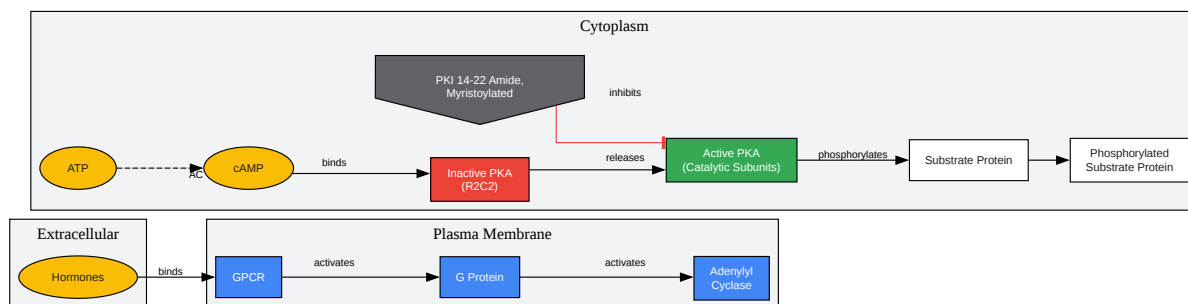
Mechanism of Action

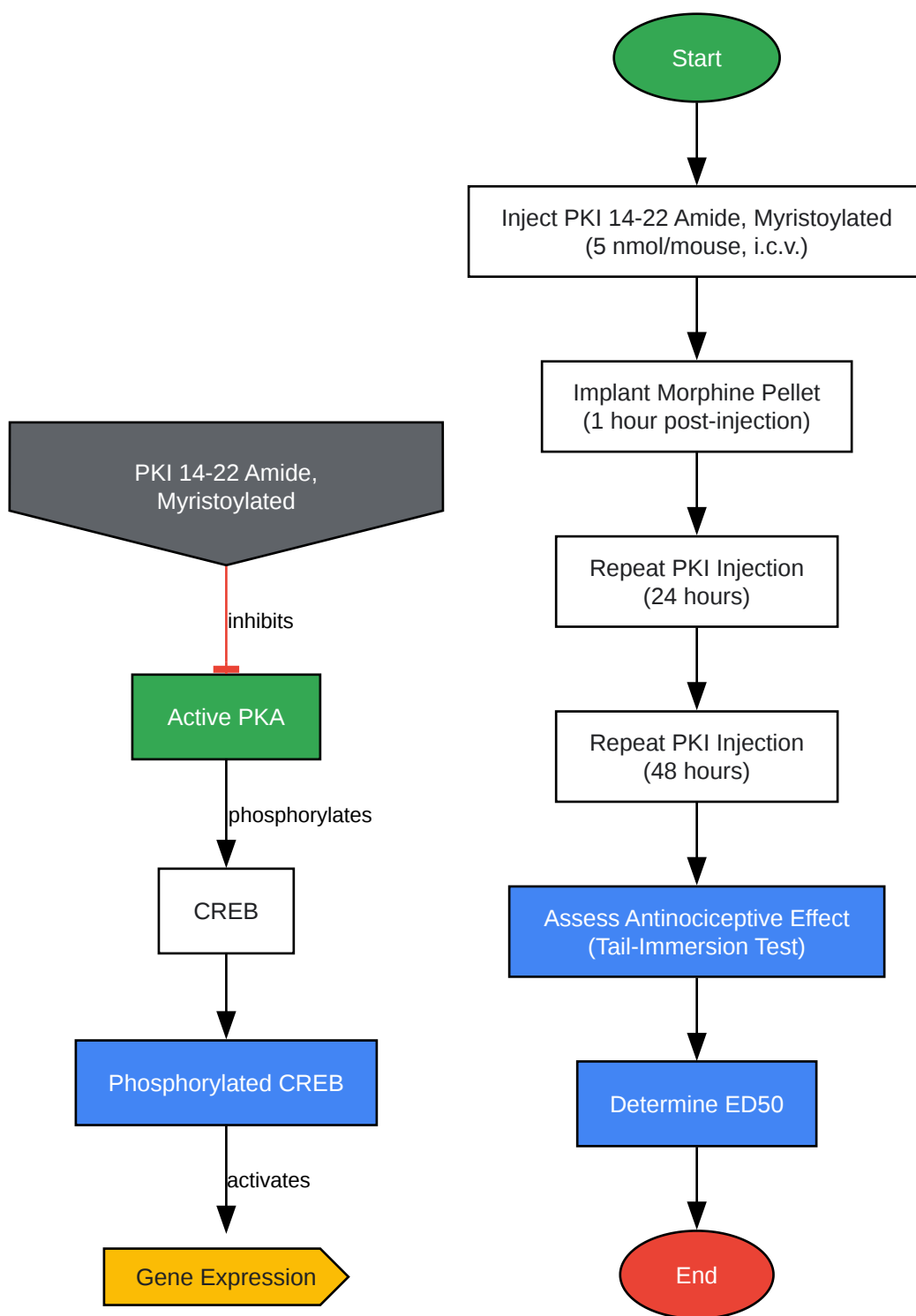
Protein Kinase A is a key enzyme in numerous cellular signaling pathways, regulating processes such as metabolism, gene expression, and cell growth.^{[4][5]} PKA is a tetramer composed of two regulatory and two catalytic subunits.^[6] The binding of cyclic AMP (cAMP) to the regulatory subunits induces a conformational change, leading to the release and activation of the catalytic subunits.^[7] These active subunits then phosphorylate downstream target proteins on serine or threonine residues.^[8]

PKI 14-22 amide, myristoylated, acts as a pseudosubstrate, binding to the active site of the PKA catalytic subunit and preventing it from phosphorylating its natural substrates.^[9]

Core Signaling Pathway and Inhibition

The following diagram illustrates the canonical PKA signaling pathway and the point of inhibition by PKI 14-22 amide, myristoylated.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Pre-treatment with a PKC or PKA inhibitor prevents the development of morphine tolerance but not physical dependence in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 5. benchchem.com [benchchem.com]
- 6. mdpi.com [mdpi.com]
- 7. Protein kinase A - Wikipedia [en.wikipedia.org]
- 8. Protein Kinase A [vivo.colostate.edu]
- 9. pnas.org [pnas.org]
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